

2-Methyl-2-thiazoline CAS number and physical properties

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Compound of Interest

Compound Name: 2-Methyl-2-thiazoline

Cat. No.: B147230

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2-Methyl-2-thiazoline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyl-2-thiazoline, a heterocyclic organic compound, is a valuable reagent in synthetic organic chemistry. This guide provides an in-depth overview of its chemical and physical properties, accompanied by standardized experimental methodologies and a visualization of its application in chemical synthesis. Its primary utility lies in its role as a Meyers reagent for the synthesis of aldehydes.^{[1][2]}

CAS Number: 2346-00-1^{[1][2][3][4]}

Physical and Chemical Properties

The physical and chemical properties of **2-Methyl-2-thiazoline** are summarized in the table below. It is typically a colorless to orange-yellow liquid.^[1] It is soluble in alcohol and slightly soluble in water.^[5]

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ NS	[1][2][3]
Molecular Weight	101.17 g/mol	[1][2][6]
Melting Point	-101 °C	[6][7][8]
Boiling Point	144-145 °C at 760 mmHg	[5][6][7][8]
Density	1.067 g/mL at 25 °C	[7][8][9]
Flash Point	37.22 °C (99 °F)	[5][9]
Refractive Index	1.520 (at 20 °C)	[7][8][9]
pKa	5.26 ± 0.10 (Predicted)	[1]
Vapor Pressure	6.25 mmHg at 25 °C (Estimated)	[5]

Experimental Protocols

The following are generalized experimental protocols for determining the key physical properties of a liquid organic compound like **2-Methyl-2-thiazoline**. These are based on standard laboratory techniques.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method is distillation.

- Apparatus: A round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - A sample of **2-Methyl-2-thiazoline** is placed in the round-bottom flask with a few boiling chips.

- The apparatus is assembled for simple distillation. The thermometer bulb should be positioned just below the side arm of the distillation head.
- The sample is heated gently.
- The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point. The atmospheric pressure should also be recorded.

Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific, known volume) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed.
 - The pycnometer is filled with the sample of **2-Methyl-2-thiazoline**, ensuring no air bubbles are present.
 - The filled pycnometer is weighed.
 - The density is calculated by dividing the mass of the sample by the known volume of the pycnometer. The temperature at which the measurement is made should be recorded.

Determination of Refractive Index

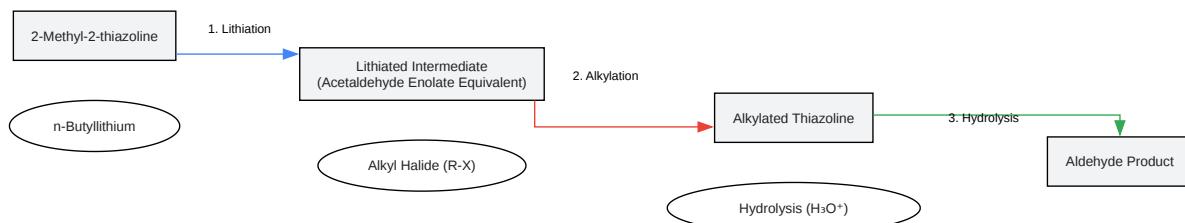
The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - A few drops of **2-Methyl-2-thiazoline** are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.

- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered.
- The refractive index is read from the scale. The temperature of the measurement is critical and is typically controlled by a water bath connected to the refractometer.

Application in Aldehyde Synthesis (Meyers Synthesis)

2-Methyl-2-thiazoline is utilized in the Meyers synthesis for the preparation of aldehydes. The process involves the lithiation of **2-methyl-2-thiazoline** to form an acetaldehyde enolate equivalent. This intermediate can then react with various electrophiles. The subsequent hydrolysis of the resulting thiazoline derivative yields the desired aldehyde.[1][7]



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Caption: Reaction pathway for the synthesis of aldehydes using **2-Methyl-2-thiazoline** (Meyers Synthesis).

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